

Essential Safety and Logistical Information for Handling AVN-101 Hydrochloride

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Compound of Interest

Compound Name: AVN-101 hydrochloride

Cat. No.: B605702

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial guidance on the safe handling, necessary personal protective equipment (PPE), and proper disposal of **AVN-101 hydrochloride**. Given that a comprehensive Safety Data Sheet (SDS) is not publicly available in a direct-access format, the following recommendations are based on best practices for handling potent, multi-target receptor antagonists in a laboratory setting.^{[1][2][3][4][5]} **AVN-101 hydrochloride** is intended for research use only.^{[3][4][5]}

Core Safety and Handling Protocols

When working with **AVN-101 hydrochloride**, it is imperative to adhere to strict safety protocols to minimize exposure and ensure a safe laboratory environment. The following procedures are recommended:

- **Engineering Controls:** All work with solid **AVN-101 hydrochloride** should be conducted in a certified chemical fume hood to prevent inhalation of dust particles.
- **Personal Protective Equipment (PPE):** A comprehensive set of PPE is required to prevent skin and eye contact.
- **Hygiene Practices:** Avoid eating, drinking, or smoking in areas where **AVN-101 hydrochloride** is handled. Wash hands thoroughly after handling the compound, even if gloves were worn.

- **Spill Management:** Have a spill kit readily available. In case of a spill, evacuate the area and follow established laboratory procedures for cleaning up potent chemical compounds.

Personal Protective Equipment (PPE) Summary

The following table summarizes the recommended personal protective equipment for handling **AVN-101 hydrochloride**, based on general guidelines for hazardous drugs.

PPE Category	Item	Specification
Hand Protection	Gloves	Double gloving with nitrile gloves is recommended. Change gloves immediately if contaminated, torn, or punctured.
Body Protection	Lab Coat/Gown	A disposable, low-permeability gown with long sleeves and tight-fitting cuffs.
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles to provide a complete seal around the eyes.
Face Protection	Face Shield	To be used in conjunction with goggles when there is a significant risk of splashes.
Respiratory	Respirator	A NIOSH-approved respirator may be necessary for operations with a high potential for aerosolization.

Storage and Disposal Plan

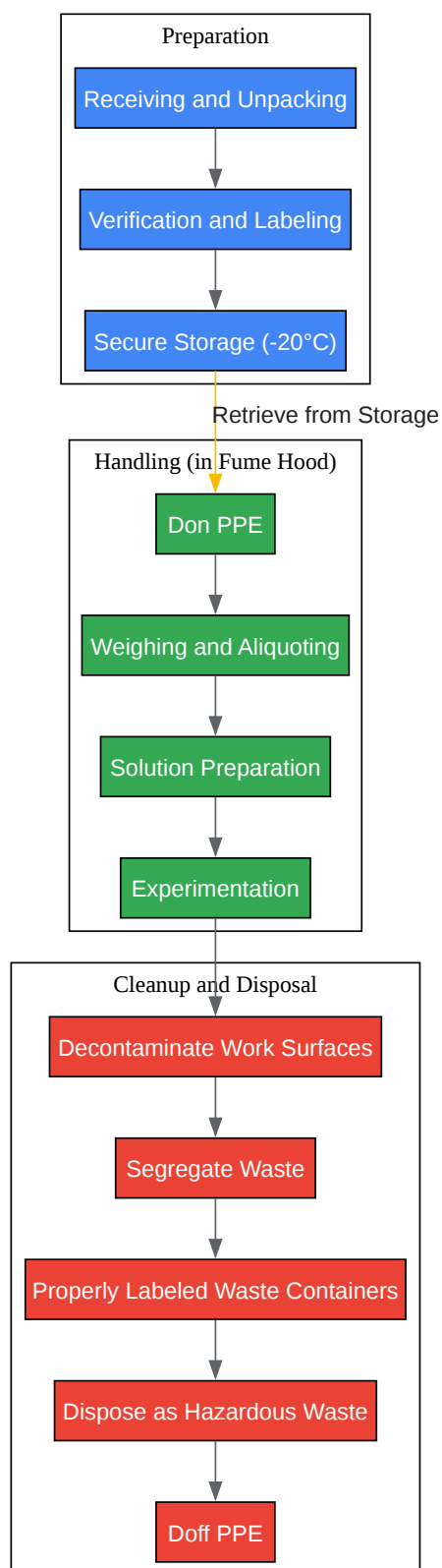
Proper storage and disposal are critical for maintaining a safe laboratory and complying with environmental regulations.

Storage: Store **AVN-101 hydrochloride** in a cool, dry, and dark place. For long-term storage, a temperature of -20°C is recommended.[3] The compound has a stability of at least four years under these conditions.[2]

Disposal: Dispose of **AVN-101 hydrochloride** and any contaminated materials as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operational workflow for safely handling **AVN-101 hydrochloride** from receipt to disposal.



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Caption: Workflow for Safe Handling of **AVN-101 Hydrochloride**.

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